

Advanced Application Note: Tetrabenzo[a,c,h,j]anthracene as a Reference Standard

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Compound of Interest

Compound Name: *Tetrabenz(a,c,h,j)anthracene*

CAS No.: 215-11-2

Cat. No.: B1614798

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Executive Summary

Tetrabenzo[a,c,h,j]anthracene (CAS: 215-11-2, MW: 378.[1]46) is a High-Molecular Weight Polycyclic Aromatic Hydrocarbon (HMW-PAH) characterized by a highly distorted, non-planar geometry. Unlike the planar EPA 16 PAHs, this molecule exhibits a "propeller-like" twist (approx. 66°) due to severe steric hindrance in the bay regions.

This Application Note details the use of Tetrabenzo[a,c,h,j]anthracene (TBA) as a Reference Standard for two primary applications:

- HMW-PAH Analysis: Acting as a retention time marker and quantification standard for C30+ PAHs in environmental samples.
- Stationary Phase Characterization: Serving as a probe for "Shape Selectivity" in Liquid Chromatography (LC), distinct from and complementary to the NIST SRM 869b standard.

Critical Nomenclature Warning

Do NOT confuse Tetrabenzo[a,c,h,j]anthracene (TBA) with:

- TBN (1,2:3,4:5,6:7,8-Tetrabenzonaphthalene): The component of NIST SRM 869b (also known as Dibenzo[g,p]chrysene).
- Benz[a]anthracene: A common 4-ring PAH.[\[2\]](#)
- Dibenz[a,h]anthracene: A common 5-ring PAH.

Scientific Foundation: The "Twisted" Standard Structural Unique Selling Point

Most common PAHs (e.g., Benzo[a]pyrene) are planar, allowing them to intercalate easily into the ordered alkyl chains of a C18 stationary phase. Tetrabenzo[a,c,h,j]anthracene, however, possesses four benzo rings fused to an anthracene core in a way that forces the molecule out of planarity.

- Planar PAHs: Maximize interactions and hydrophobic contact area.
- Twisted TBA: Requires a stationary phase with "slots" or wider spacing to accommodate its bulk. It elutes earlier than planar isomers of similar molecular weight on "Shape Selective" (Polymeric) columns.

Application in Drug Development

While TBA is a PAH, its application extends to pharmaceutical analysis. It serves as a surrogate model for bulky, hydrophobic drug molecules (e.g., Atropisomers). If a column can separate TBA from its planar isomers, it is validated for separating sterically hindered drug impurities.

Protocol 1: Preparation and Handling (Solubility Management)

Challenge: C30 PAHs are notoriously insoluble in standard mobile phases (Acetonitrile/Methanol), leading to precipitation and poor peak shape.

Reagents

- Analyte: Tetrabenzo[a,c,h,j]anthracene (Solid, >98% purity).
- Primary Solvent: Toluene or Chlorobenzene (HPLC Grade).
- Diluent: Acetonitrile (ACN).

Step-by-Step Preparation[3]

- Weighing: Weigh 1.0 mg of TBA into an amber volumetric flask (10 mL). Static electricity is common; use an anti-static gun if available.
- Primary Dissolution: Add 5 mL of Toluene. Sonicate at 40°C for 15 minutes. Ensure no crystals remain. Do not use ACN yet.
- Stock Concentration: Dilute to volume with Toluene. (Conc: 100 µg/mL). Store at 4°C in the dark.
- Working Standard:
 - Take 100 µL of Stock.
 - Add 900 µL of Acetonitrile.
 - Note: If precipitation occurs, use a 50:50 ACN:Toluene mix.
 - Filter through 0.2 µm PTFE filter before injection.

Protocol 2: HPLC-FLD/UV Method for HMW-PAHs

This method resolves TBA from common interferences and other HMW-PAHs.

Chromatographic Conditions

Parameter	Setting
Column	Polymeric C18 (e.g., Vydac 201TP, Agilent Zorbax Eclipse PAH)
Dimensions	250 mm x 4.6 mm, 5 μ m (Required for shape selectivity)
Temperature	25°C (Strict control required; selectivity is temp-dependent)
Flow Rate	1.5 mL/min
Injection	10 μ L
Detection A	UV Absorbance @ 254 nm (Universal)
Detection B	Fluorescence (Ex: 290 nm / Em: 450 nm)*

*Note: Optimal Ex/Em should be scanned. TBA fluorescence is red-shifted compared to Anthracene due to conjugation, but quenched slightly by non-planarity.

Gradient Table

Time (min)	Water (%)	Acetonitrile (%)	Ethyl Acetate (%)*
0.0	40	60	0
15.0	0	100	0
25.0	0	100	0
30.0	0	50	50
35.0	0	50	50
36.0	40	60	0

*Ethyl Acetate is added to elute extremely retained C30+ components.

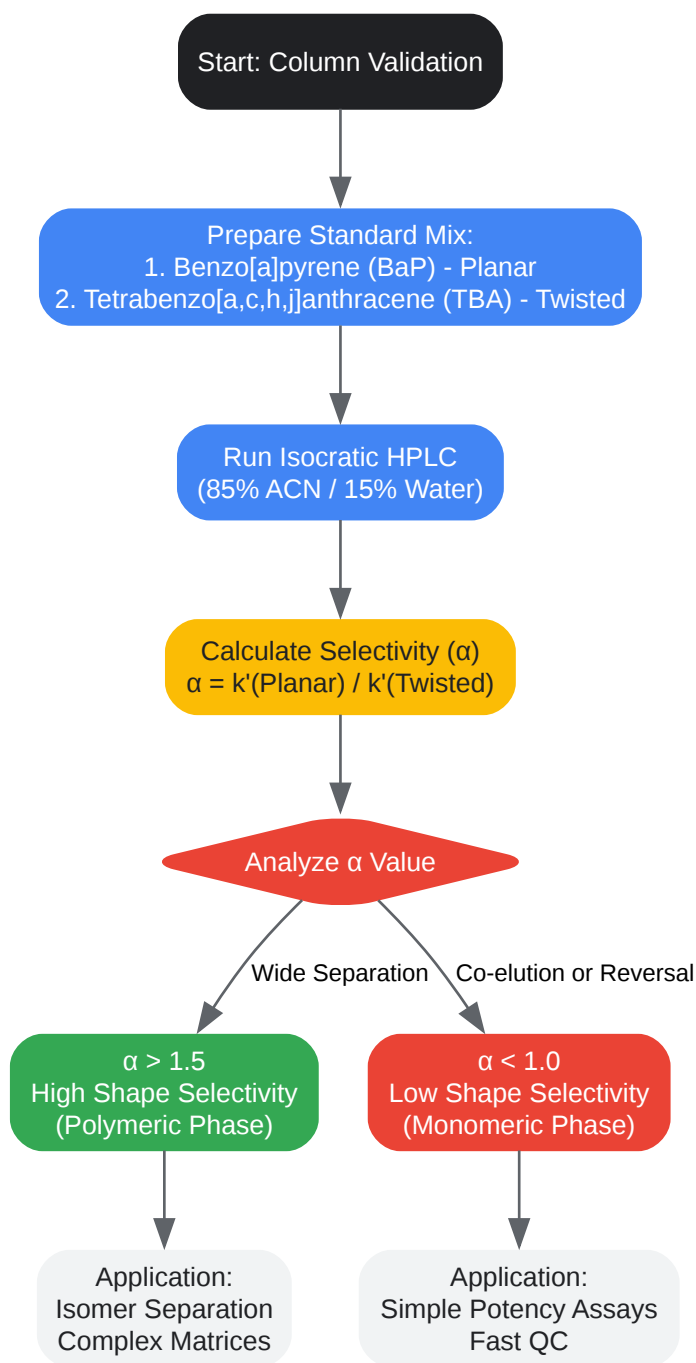
Protocol 3: Column Selectivity Characterization

Use this protocol to determine if a specific HPLC column is "Polymeric" (Shape Selective) or "Monomeric" (Hydrophobic only).

The Logic

- Monomeric Columns: Densely bonded, brush-like. They cannot differentiate planar vs. twisted shapes well. TBA and planar isomers elute close together.
- Polymeric Columns: Synthesized with cross-linking. They have a "rigid" slot-like structure. Planar molecules fit in the slots (retained longer); Twisted TBA is excluded (elutes earlier).

Workflow Diagram (DOT)



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Figure 1: Decision Matrix for utilizing TBA as a shape-selectivity probe. High alpha values indicate a column capable of separating structural isomers.

Calculation of Results

To validate a column or quantify HMW-PAHs, use the Separation Factor (

):

Where

(Capacity Factor) is:

- : Retention time of the analyte.
- : Retention time of the void marker (e.g., Uracil or Nitrate).

Interpretation:

- If
: The column effectively discriminates based on molecular shape (steric bulk).
- If
: The column interacts purely based on hydrophobicity (not suitable for isomer separation).

References

- NIST Standard Reference Materials. Certificate of Analysis: SRM 869b Column Selectivity Test Mixture. National Institute of Standards and Technology. (Note: Cited for context on shape selectivity methodology, distinguishing TBN from TBA).
- Pascal, R. A., et al. (1986).[3] 9,18-Diphenyltetrabenz[a,c,h,j]anthracene: A Remarkably Twisted Polycyclic Aromatic Hydrocarbon.[3] Journal of the American Chemical Society.
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Sources

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- [3. 9,18-Diphenyltetrabenz\[a,c,h,j\]anthracene \[rpascal.mycpanel.princeton.edu\]](#)
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